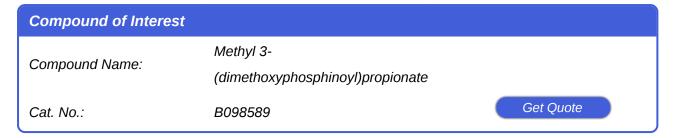


Unveiling the Chemistry of Methyl 3-(dimethoxyphosphinoyl)propionate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3- (dimethoxyphosphinoyl)propionate**, a versatile organophosphorus compound with significant applications in organic synthesis and medicinal chemistry. This document details its chemical properties, synthesis, and key applications, supported by experimental protocols and data-driven visualizations.

Core Compound Identification

CAS Number: 18733-15-8[1]

Methyl 3-(dimethoxyphosphinoyl)propionate is a phosphonate ester that serves as a crucial building block in various chemical transformations. Its structure features a methyl ester group and a dimethoxyphosphinoyl group, which impart unique reactivity to the molecule.



Identifier	Value
IUPAC Name	Methyl 3-(dimethoxyphosphoryl)propanoate
CAS Number	18733-15-8
Molecular Formula	C6H13O5P
Molecular Weight	196.14 g/mol
InChI Key	DUCGXDQPWFCMNZ-UHFFFAOYSA-N
Canonical SMILES	COP(=O)(CCC(=O)OC)OC

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 3**
(dimethoxyphosphinoyl)propionate is presented below. These properties are e

(dimethoxyphosphinoyl)propionate is presented below. These properties are essential for its handling, storage, and application in various experimental setups.

Property	Value
Appearance	Colorless liquid
Boiling Point	118-120 °C at 1 mmHg
Density	1.221 g/mL at 25 °C
Refractive Index (n20/D)	1.442

Synthesis and Experimental Protocol

The most common and efficient method for the synthesis of **Methyl 3**-

(dimethoxyphosphinoyl)propionate is the Michaelis-Arbuzov reaction. This reaction involves the nucleophilic attack of a trialkyl phosphite on an alkyl halide.

Arbuzov Reaction for Methyl 3-(dimethoxyphosphinoyl)propionate Synthesis



This protocol outlines the laboratory-scale synthesis of **Methyl 3- (dimethoxyphosphinoyl)propionate**.

Materials:

- Trimethyl phosphite
- · Methyl acrylate
- Anhydrous reaction vessel
- Magnetic stirrer
- Heating mantle with temperature control
- Distillation apparatus

Procedure:

- To a stirred solution of trimethyl phosphite (1.0 equivalent) in an anhydrous reaction vessel under an inert atmosphere (e.g., nitrogen or argon), slowly add methyl acrylate (1.1 equivalents) at room temperature.
- After the initial exothermic reaction subsides, heat the reaction mixture to 100-110 °C and maintain this temperature for 2-3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Purify the crude product by vacuum distillation to obtain Methyl 3-(dimethoxyphosphinoyl)propionate as a colorless liquid.

Caption: Synthesis workflow for **Methyl 3-(dimethoxyphosphinoyl)propionate** via the Arbuzov reaction.

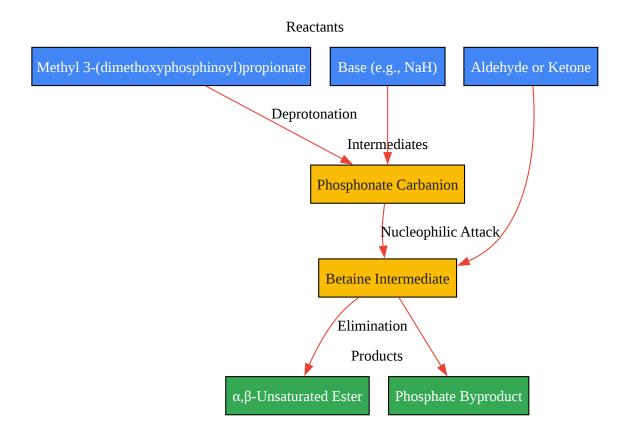
Applications in Organic Synthesis



Methyl 3-(dimethoxyphosphinoyl)propionate is a valuable reagent in organic synthesis, primarily utilized in the Horner-Wadsworth-Emmons (HWE) reaction. The HWE reaction is a widely used method for the stereoselective synthesis of alkenes.

Horner-Wadsworth-Emmons Reaction

In the HWE reaction, the phosphonate carbanion, generated by treating **Methyl 3- (dimethoxyphosphinoyl)propionate** with a base, reacts with an aldehyde or ketone to form an alkene. This reaction is particularly useful for the synthesis of α,β -unsaturated esters.



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Caption: Signaling pathway of the Horner-Wadsworth-Emmons reaction.



Potential in Drug Development

The phosphonate moiety is a known phosphoserine mimetic, making phosphonate-containing compounds like **Methyl 3-(dimethoxyphosphinoyl)propionate** valuable starting materials for the synthesis of enzyme inhibitors and other biologically active molecules. The ester group can be hydrolyzed or further modified to introduce different functionalities, allowing for the generation of diverse compound libraries for drug screening.

While specific signaling pathways directly involving **Methyl 3**-

(dimethoxyphosphinoyl)propionate are not extensively documented in publicly available literature, its derivatives are often designed to target pathways involving phosphate recognition, such as protein tyrosine phosphatases or kinases.

This technical guide serves as a foundational resource for researchers and professionals working with **Methyl 3-(dimethoxyphosphinoyl)propionate**. The provided data and protocols are intended to facilitate its effective use in both research and development settings.

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References

- 1. METHYL 3-(DIMETHOXYPHOSPHINOYL)PROPIONATE [drugfuture.com]
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